

(S)-(+)-1-Cyclohexylethylamine: A Technical Guide to Safe Handling and Emergency Preparedness

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Compound of Interest

Compound Name: (S)-(+)-1-Cyclohexylethylamine

Cat. No.: B097302

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For Researchers, Scientists, and Drug Development Professionals

(S)-(+)-1-Cyclohexylethylamine is a chiral amine utilized as a building block in the synthesis of various pharmaceutical and agrochemical compounds.[1] Its application in creating molecules with specific stereochemistry is crucial for the biological activity of many drugs.[1] However, its hazardous properties necessitate a thorough understanding of safety and handling protocols to minimize risks in a laboratory and drug development setting. This technical guide provides an in-depth overview of the safety, handling, and emergency procedures for **(S)-(+)-1-Cyclohexylethylamine**.

Hazard Identification and Classification

(S)-(+)-1-Cyclohexylethylamine is classified as a hazardous chemical, presenting multiple risks. It is a flammable liquid and vapor, causes severe skin burns and eye damage, is harmful if swallowed or in contact with skin, and may be toxic to aquatic life with long-lasting effects.[2][3][4][5][6] Some data also indicate it may cause respiratory irritation and is suspected of damaging fertility or the unborn child.[7][8]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[2][3][4][5]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[2][3][5][6]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[5][6]
Acute Toxicity, Dermal	3/4	H311/H312: Toxic/Harmful in contact with skin.[5][6][7]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[9]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.[7]
Hazardous to the Aquatic Environment, Long-term Hazard	2	H411: Toxic to aquatic life with long lasting effects.[4][6]

NFPA 704 Ratings

Category	Rating
Health	3
Flammability	2
Instability	0
Special	-

Note: NFPA ratings are not consistently provided across all sources and may vary.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(S)-(+)-1-Cyclohexylethylamine** is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₁₇ N
Molecular Weight	127.23 g/mol [4]
Appearance	Colorless to very pale yellow liquid[10]
Boiling Point	60 °C at 12 mmHg[4]
Density	0.856 g/mL at 25 °C[4][11]
Flash Point	52 °C (125.6 °F) - closed cup[4][11]
Refractive Index	n _{20/D} 1.4614[4][11]
Solubility	No information available
Vapor Pressure	No information available
Vapor Density	No information available

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **(S)-(+)-1-Cyclohexylethylamine** to prevent exposure and accidents.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling this substance:

- **Eye Protection:** Tightly fitting safety goggles and a face shield (8-inch minimum) are required.[7]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected before use and disposed of properly after handling the chemical.[7]

- **Skin and Body Protection:** A lab coat or chemical-resistant apron, along with closed-toe shoes, is necessary. For larger quantities or in situations with a high risk of splashing, full protective clothing may be required.
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#) If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and amines should be used.

Engineering Controls

- Work with **(S)-(+)-1-Cyclohexylethylamine** should always be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[11\]](#)
- Use of explosion-proof electrical, ventilating, and lighting equipment is recommended due to the flammability of the substance.[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[12\]](#)
- Do not breathe mists or vapors.[\[11\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)
- Use only non-sparking tools.[\[2\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)
- Ground and bond containers when transferring material.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive and flammable liquids.[10][11]
- The substance is air and moisture sensitive; therefore, it is recommended to store it under an inert gas such as argon or nitrogen.[10]
- Keep away from incompatible materials, such as strong oxidizing agents.[10]
- Store locked up.[2]

Experimental Protocols: Toxicity Studies

While detailed, peer-reviewed toxicological studies for **(S)-(+)-1-Cyclohexylethylamine** are not extensively available in the public domain, the following protocols are based on a reported acute dermal toxicity study and standardized OECD guidelines for chemical safety testing.

Acute Dermal Toxicity Study (Adapted from OECD Guideline 402)

This protocol outlines the methodology for assessing the acute dermal toxicity of a substance.

- Objective: To determine the potential for a substance to cause adverse effects through a single dermal application.
- Test Animals: Young adult Wistar rats (5 males and 5 females).
- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days prior to the study.
- Procedure:
 - Approximately 24 hours before the test, the fur on the dorsal and dorso-lateral trunk of the animals is clipped, covering at least 10% of the body surface.
 - A single dose of 5000 mg/kg body weight of the test substance (as a suspension in a suitable vehicle like corn oil) is applied to the prepared skin.

- The application site is covered with a semi-occlusive dressing for a 24-hour exposure period.
- After 24 hours, the dressing is removed, and the skin is gently cleansed to remove any residual test substance.
- Animals are observed for mortality and clinical signs of toxicity for 14 days. Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior patterns.
- Body weight is recorded weekly.
- At the end of the 14-day observation period, all animals are subjected to a gross necropsy.
- Results from a Study: In a study following a similar protocol, no mortality or clinical signs of toxicity were observed at a dose of 5000 mg/kg. Local effects such as erythema, edema, incrustations, and scaling were noted.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **(S)-(+)-1-Cyclohexylethylamine**.

First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[11\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide.^[2] Water spray can also be used to cool containers.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The product is flammable and can form explosive mixtures with air. Vapors may travel to a source of ignition and flash back. Thermal decomposition can release irritating and toxic gases such as carbon oxides and nitrogen oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment (see Section 3.1).
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.^[12]
- **Methods for Containment and Cleaning Up:**
 - For small spills, absorb with an inert material (e.g., sand, earth, vermiculite).
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.
 - For large spills, dike the area to contain the spill and follow the same collection procedure.
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal Considerations

Dispose of **(S)-(+)-1-Cyclohexylethylamine** and its containers in accordance with all applicable federal, state, and local regulations. The waste should be treated as hazardous. Do not dispose of it in the sanitary sewer.

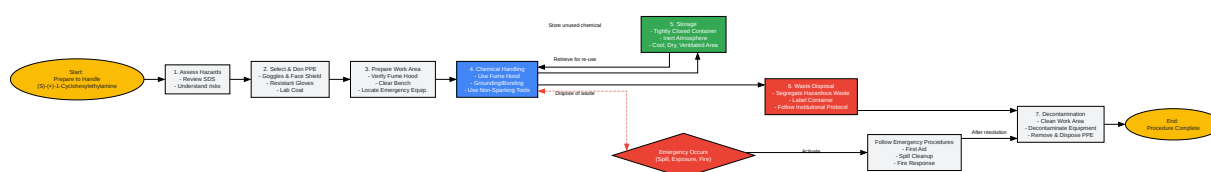
Transportation Information

(S)-(+)-1-Cyclohexylethylamine is regulated for transportation.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Subsidiary Hazard Class	Packing Group
DOT	UN2733	AMINES, FLAMMABLE , CORROSIVE , N.O.S. ((S)- (+)-1- Cyclohexylet hylamine)	3	8	III
IATA	UN2733	AMINES, FLAMMABLE , CORROSIVE , N.O.S. ((S)- (+)-1- Cyclohexylet hylamine)	3	8	III
IMDG	UN2733	AMINES, FLAMMABLE , CORROSIVE , N.O.S. ((S)- (+)-1- Cyclohexylet hylamine)	3	8	III

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **(S)-(+)-1-Cyclohexylethylamine** in a laboratory setting.



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Caption: Workflow for the safe handling of **(S)-(+)-1-Cyclohexylethylamine**.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. (S)-(+)-1-Cyclohexylethylamine, 25G | Labscoop [labscoop.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]

- 4. Page loading... [wap.guidechem.com]
- 5. researchgate.net [researchgate.net]
- 6. (S)-(+)-1-Cyclohexylethylamine | C₈H₁₇N | CID 5325951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Reference Protocols for Toxicity Testing - Toxicity Testing - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. biosynth.com [biosynth.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. fishersci.com [fishersci.com]
- 12. Long-term and multigeneration toxicity studies with cyclohexylamine hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
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